

Unveiling the Enigma: The Chemical Profile of N-(Benzoyloxy)alanine

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Compound of Interest

Compound Name: *N*-(Benzoyloxy)alanine

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An In-depth Exploration for the Scientific Community

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Executive Summary

This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on the chemical properties and stability of **N-(Benzoyloxy)alanine**. A thorough review of available scientific literature reveals a significant gap in the characterization of this specific compound. While related analogues such as N-Benzoyl-L-alanine and N-[(Benzyloxy)carbonyl]-L-alanine are well-documented, data specifically pertaining to **N-(Benzoyloxy)alanine** is not presently available. This guide highlights the structural distinctions of **N-(Benzoyloxy)alanine** and outlines the necessary experimental investigations required to characterize its chemical and physical properties.

Introduction: Distinguishing N-(Benzoyloxy)alanine

N-(Benzoyloxy)alanine is an amino acid derivative where a benzoyloxy group is covalently bonded to the nitrogen atom of alanine. It is crucial to distinguish its structure from its more commonly studied analogues to prevent misinterpretation of data.

- **N-(Benzoyloxy)alanine:** Features a $\text{C}_6\text{H}_5\text{COO}-$ group attached to the nitrogen atom of the alanine backbone.

- N-Benzoyl-L-alanine: Contains a benzoyl group ($\text{C}_6\text{H}_5\text{CO}-$) linked to the nitrogen.^{[1][2]}
- N-[(Benzyloxy)carbonyl]-L-alanine: Characterized by a benzyloxycarbonyl group ($\text{C}_6\text{H}_5\text{CH}_2\text{OCO}-$) attached to the nitrogen, a common protecting group in peptide synthesis.

The distinct electronic and steric nature of the benzoyloxy group is anticipated to confer unique chemical and stability characteristics to **N-(Benzoyloxy)alanine**. The direct attachment of an oxygen atom from the benzoyloxy group to the nitrogen of the alanine moiety differentiates it significantly from its aforementioned analogues.

Postulated Chemical Properties and Stability

In the absence of empirical data, the chemical properties of **N-(Benzoyloxy)alanine** can be hypothesized based on fundamental chemical principles. The following table outlines the key parameters that require experimental determination.

Property	Anticipated Characteristics & Rationale
Molecular Formula	C ₁₀ H ₁₁ NO ₄
Molecular Weight	209.19 g/mol
pKa	The carboxylic acid proton's pKa is expected to be in the typical range for amino acid derivatives. The N-O bond may influence the acidity of the N-H proton, if present, and the overall basicity of the nitrogen atom.
Solubility	Solubility is predicted to be poor in water due to the hydrophobic benzene ring. It is expected to be more soluble in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and acetone. ^{[1][2]}
Stability	The N-O bond in N-(Benzoyloxy)alanine is a potential point of instability. It may be susceptible to hydrolysis under acidic or basic conditions, leading to the formation of alanine and benzoic acid. Photostability and thermal stability would also require thorough investigation.

Proposed Experimental Protocols for Characterization

To rigorously define the chemical nature of **N-(Benzoyloxy)alanine**, a series of experimental investigations are necessary. The following outlines the proposed methodologies.

Synthesis and Purification Workflow

A potential synthetic route to **N-(Benzoyloxy)alanine** could involve the reaction of alanine with a benzoyl peroxide derivative under controlled conditions. The purification of the resulting product would be critical to remove unreacted starting materials and byproducts.

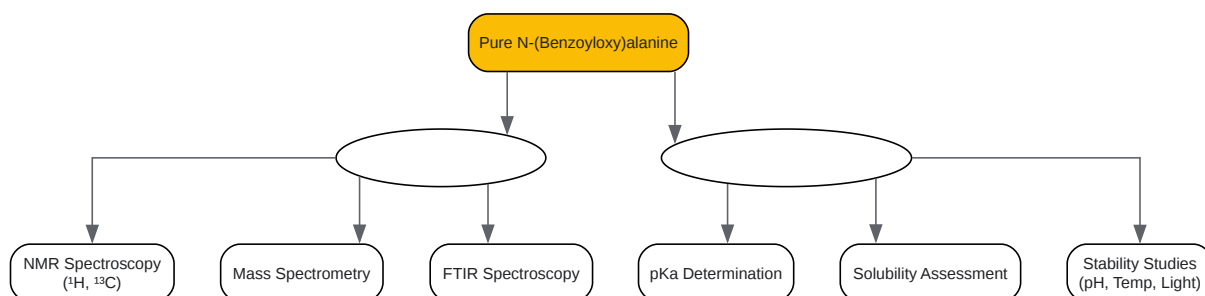


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Caption: Proposed workflow for the synthesis and purification of **N-(Benzoyloxy)alanine**.

Structural and Physicochemical Characterization

The definitive identification and characterization of **N-(Benzoyloxy)alanine** would necessitate a suite of analytical techniques.



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Caption: Analytical workflow for the characterization of **N-(Benzoyloxy)alanine**.

Potential Signaling Pathways and Biological Activity: A Call for Investigation

The biological effects and potential signaling pathway interactions of **N-(Benzoyloxy)alanine** remain entirely unexplored. Given that amino acid derivatives can exhibit a wide range of

biological activities, from acting as enzyme inhibitors to serving as signaling molecules, the study of **N-(Benzoyloxy)alanine**'s bioactivity is a promising area for future research.

Initial investigations could involve screening for activity in various cell-based assays related to cancer, inflammation, and metabolic disorders. Any confirmed activity would then necessitate target identification and mechanism of action studies to elucidate the signaling pathways involved.

Conclusion and Future Directions

N-(Benzoyloxy)alanine represents a scientifically uncharted territory. While its structure can be inferred, its chemical properties, stability, and biological functions are yet to be determined. This guide underscores the critical need for the synthesis and comprehensive characterization of this compound. Such research would not only fill a significant knowledge gap but also potentially unveil a novel molecule with valuable applications in drug discovery and development. The scientific community is encouraged to undertake the foundational experimental work outlined herein to illuminate the nature of **N-(Benzoyloxy)alanine**.

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